

2-Bromo-1-octene to 1-octyne conversion

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

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Chemical Properties of 1-Octyne

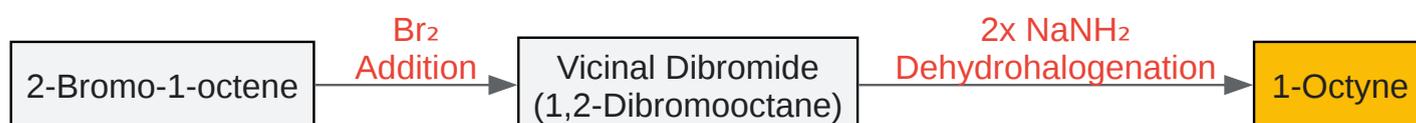
For your research and development work, here are the key characteristics of 1-octyne, compiled from the search results [1] [2] [3].

Property	Value / Description
CAS Number	629-05-0 [1] [2]
Molecular Formula	C ₈ H ₁₄ [1] [2]
Molecular Weight	110.20 g/mol [1] [2]
Appearance	Clear, colorless to yellow liquid [2] [3]
Boiling Point	126-128 °C (lit.) [1] [2]
Melting Point	-80 °C (lit.) [1] [2]
Density	0.747 g/mL at 25 °C [2] [3]
Flash Point	17.8 °C / 64 °F [1] [2]
Water Solubility	Immiscible with water [2] [3]

Property	Value / Description
Safety & Storage	Highly flammable; store in a flammables area away from ignition sources [2].

Suggested Synthetic Strategy

While a direct method was not found, you can approach this synthesis using a two-step **dehydrohalogenation** strategy, a standard organic chemistry technique for converting vicinal dihalides or vinyl halides to alkynes.



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Detailed Two-Step Protocol

- **Bromination of 2-Bromo-1-octene**
 - **Objective:** Convert the vinyl halide into a 1,2-dibromooctane (vicinal dibromide).
 - **Procedure:** Dissolve **2-Bromo-1-octene** in an inert solvent like dichloromethane or carbon tetrachloride at 0°C. Add one equivalent of bromine (Br₂) dropwise with stirring. The reaction can be monitored by the decolorization of bromine. After completion, the mixture is washed with aqueous sodium thiosulfate to quench excess bromine, followed by water. The organic layer is then dried over an anhydrous salt like magnesium sulfate and concentrated under reduced pressure to obtain the dibromide intermediate.
- **Double Dehydrohalogenation**
 - **Objective:** Eliminate two molecules of HBr from the vicinal dibromide to form the alkyne.
 - **Reagent Preparation:** Use a strong base such as **sodium amide (NaNH₂)**. It is typically used in excess (at least 2.2 equivalents) and is prepared in a high-boiling solvent like liquid ammonia or mineral oil.
 - **Procedure:** Add the vicinal dibromide intermediate dropwise to a stirred suspension of NaNH₂ in liquid ammonia at -33°C. After the addition, allow the reaction mixture to warm to room

temperature and stir for several hours. The reaction releases two equivalents of HBr. The mixture is then carefully quenched with a saturated ammonium chloride solution. The product, 1-octyne, can be extracted with a non-polar solvent like ether or pentane, and then purified.

Purification and Analysis

- **Purification:** The crude 1-octyne can be purified by simple distillation. For higher purity, it can be fractionally distilled. **Note:** To remove potential peroxides, distilling from sodium borohydride (NaBH_4) is recommended [3].
- **Analysis:** Confirm the identity and purity of the product by:
 - **Gas Chromatography (GC):** To check purity.
 - **Infrared (IR) Spectroscopy:** Look for a sharp $\text{C}\equiv\text{H}$ stretch around 3310 cm^{-1} and a $\text{C}\equiv\text{C}$ stretch around 2120 cm^{-1} .
 - **Nuclear Magnetic Resonance (NMR):** ^1H NMR should show a characteristic triplet for the terminal alkyne proton around 1.9-2.0 ppm.

Critical Safety Notes

- **Sodium Amide (NaNH_2):** This is a **highly moisture-sensitive and pyrophoric** material. It can ignite upon exposure to air and reacts violently with water. All manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk-line or glovebox techniques.
- **1-Octyne:** The product is **highly flammable** (Flash Point $\sim 18^\circ\text{C}$) [1] and harmful if swallowed. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

How to Proceed

Since the direct synthesis is not documented, consider these steps to proceed with your work:

- **Consult Broader Literature:** Search platforms like SciFinder, Reaxys, or Web of Science using the terms "**dehydrohalogenation of vinyl bromides**" or "**synthesis of terminal alkynes from alkenes**".
- **Explore Alternative Routes:** Another potential pathway to 1-octyne could involve alkylation of a pre-formed, protected alkyne like 1-propynyl magnesium bromide with a suitable alkyl halide, followed by deprotection.

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References

1. Oct- -yne | CAS#:629-05-0 | Chemsrsc [chemsrc.com]
2. 629-05-0 | CAS DataBase [chemicalbook.com]
3. - 1 CAS#: 629-05-0 Octyne [chemicalbook.com]

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